

Essential Safety and Operational Guide for (5-Bromofuran-2-yl)methanol

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Compound of Interest

Compound Name: (5-Bromofuran-2-yl)methanol

Cat. No.: B1284017

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This guide provides immediate, essential safety and logistical information for the handling, storage, and disposal of **(5-Bromofuran-2-yl)methanol** (CAS No. 27230-58-6). Adherence to these protocols is critical for ensuring personnel safety and maintaining regulatory compliance in the laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

(5-Bromofuran-2-yl)methanol is a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin contact. Confirmed hazard statements indicate that this compound is harmful if swallowed, in contact with skin, or inhaled, and may cause damage to organs through prolonged or repeated exposure.^[1]

Appropriate PPE is mandatory for all procedures involving this chemical. The following table summarizes the required PPE for various laboratory operations.

Activity	Eye/Face Protection	Hand Protection	Respiratory Protection	Body Protection
Weighing/Handling Solid	Tightly fitting safety goggles with side-shields.	Chemical-resistant gloves (e.g., Nitrile rubber).	N95 (US) or equivalent dust mask. A full-face respirator is recommended if irritation is experienced.	Standard lab coat.
Preparing Solutions	Chemical splash goggles and a face shield if splashing is likely.	Chemical-resistant gloves (e.g., Nitrile rubber).	Work within a certified chemical fume hood to avoid inhaling vapors.	Chemical-resistant lab coat or apron over a standard lab coat.
Running Reactions	Tightly fitting safety goggles with side-shields.	Chemical-resistant gloves (e.g., Nitrile rubber).	All operations must be conducted within a certified chemical fume hood.	Standard lab coat.
Spill Cleanup	Tightly fitting safety goggles and a face shield.	Heavy-duty, chemical-resistant gloves.	Full-face respirator with appropriate cartridges for organic vapors and particulates.	Chemical-resistant coveralls or apron.

Handling and Storage Protocols

Safe handling and storage are crucial to prevent exposure and maintain the integrity of the compound.

Precautions for Safe Handling:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[\[2\]](#)

- Avoid contact with skin and eyes.[\[2\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)
- Avoid the formation of dust and aerosols.[\[2\]](#)
- Use non-sparking tools to prevent ignition.[\[2\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[2\]](#)

Conditions for Safe Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[2\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.
- Store separately from foodstuff containers.[\[2\]](#)

First Aid Measures

In the event of exposure, immediate action is critical.

Exposure Route	First Aid Procedure
If Swallowed	Get medical help immediately. Rinse mouth with water. [2]
If on Skin	Wash with plenty of water. Get medical help. Take off contaminated clothing and wash it before reuse. [2]
If Inhaled	Remove the person to fresh air and keep them comfortable for breathing. [2]
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. [3]

Disposal Plan

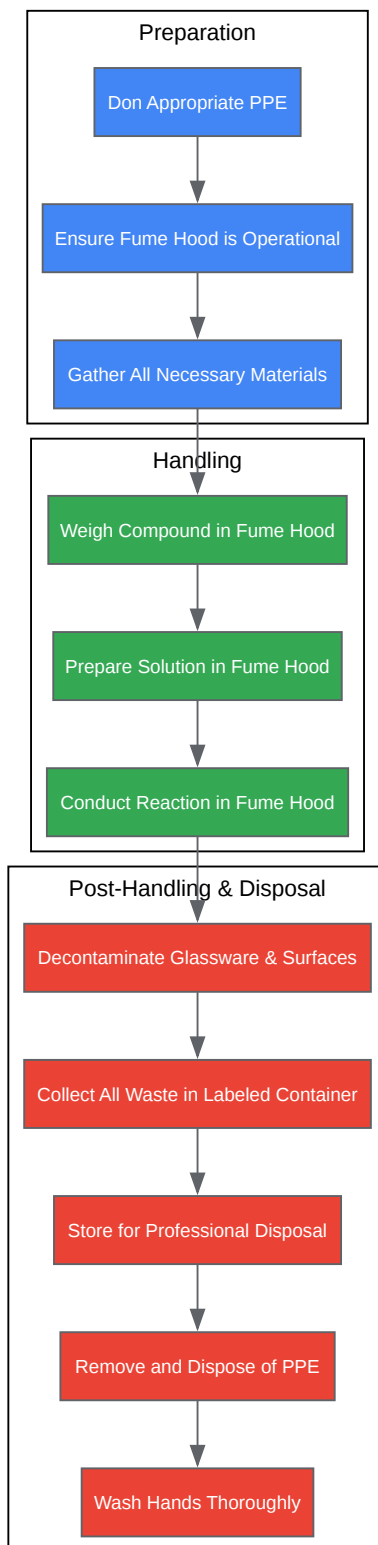
Proper disposal of **(5-Bromofuran-2-yl)methanol** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

Step-by-Step Disposal Procedure:

- **Waste Collection:** Collect all waste containing **(5-Bromofuran-2-yl)methanol**, including contaminated consumables (e.g., gloves, absorbent pads), in a designated and clearly labeled hazardous waste container.
- **Container Labeling:** The waste container must be labeled with "Hazardous Waste," the full chemical name "**(5-Bromofuran-2-yl)methanol**," and the associated hazard symbols.
- **Storage of Waste:** Store the sealed waste container in a designated satellite accumulation area away from incompatible materials.
- **Disposal:** Dispose of the contents and container to an approved waste disposal plant in accordance with all applicable local, state, and federal regulations.^[2] Do not dispose of down the drain or in regular trash.

Experimental Workflow for Handling (5-Bromofuran-2-yl)methanol

Workflow for Handling (5-Bromofuran-2-yl)methanol



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Caption: A logical workflow for the safe handling of **(5-Bromofuran-2-yl)methanol**.

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